A Technical Guide to the Spectroscopic Characterization of 2,4-Dimethylpyrimidine-5-carboxamide

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Compound of Interest

Compound Name:	*2,4-Dimethylpyrimidine-5-carboxamide*
CAS No.:	*53554-30-6*
Cat. No.:	*B1616421*

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **2,4-dimethylpyrimidine-5-carboxamide**, a key heterocyclic compound with significant potential in medicinal chemistry and drug development. The pyrimidine scaffold is a cornerstone in the structure of many biologically active molecules, and a thorough understanding of its spectroscopic properties is paramount for researchers, scientists, and professionals in the field.[1][2][3][4] This document will delve into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering not just the data itself, but also the underlying principles and experimental considerations necessary for its accurate interpretation.

Introduction

2,4-Dimethylpyrimidine-5-carboxamide belongs to the pyrimidine family of heterocyclic aromatic compounds, which are fundamental components of nucleic acids and play crucial roles in various biological processes.[5] The strategic placement of two methyl groups at the 2-

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and 4-positions and a carboxamide group at the 5-position of the pyrimidine ring imparts specific chemical and physical properties that make this molecule a valuable building block in the synthesis of novel therapeutic agents. The characterization of this compound is essential for confirming its structure and purity, which are critical aspects of the drug discovery and development workflow.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for elucidating the molecular structure of organic compounds.[5] For **2,4-dimethylpyrimidine-5-carboxamide**, both ^{1}H and ^{13}C NMR provide detailed information about the chemical environment of each proton and carbon atom, respectively.

Experimental Protocol for NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is crucial for reliable data interpretation.

Workflow for NMR Sample Preparation and Data Acquisition

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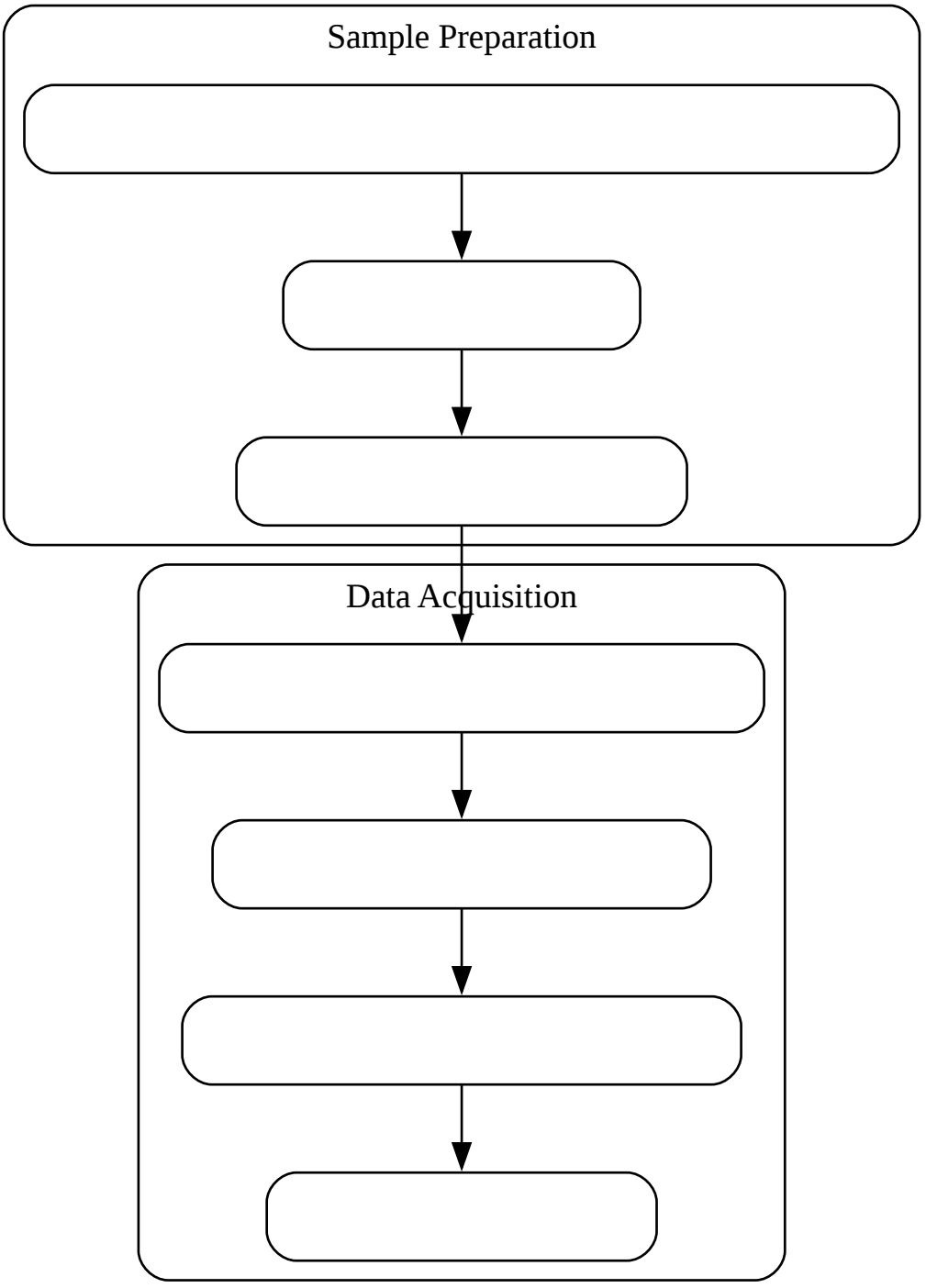

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Caption: A typical workflow for NMR sample preparation and data acquisition.

- Sample Preparation: A sample of **2,4-dimethylpyrimidine-5-carboxamide** (approximately 5-10 mg) is dissolved in a suitable deuterated solvent, such as dimethyl sulfoxide-d6

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(DMSO-d6), in a 5 mm NMR tube.[6]

- Instrumentation: The spectrum is recorded on a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: Standard pulse sequences are used to acquire both the ^{1}H and ^{13}C NMR spectra.

^{1}H NMR Spectral Data and Interpretation

The ^{1}H NMR spectrum of **2,4-dimethylpyrimidine-5-carboxamide** is expected to exhibit distinct signals corresponding to the aromatic proton, the amide protons, and the two methyl groups.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
H6 (pyrimidine ring)	8.5 - 9.0	Singlet	1H
-$CONH_2$ (amide)	7.0 - 8.0	Two broad singlets	2H
-CH_3 (at C4)	2.5 - 2.7	Singlet	3H
-CH_3 (at C2)	2.4 - 2.6	Singlet	3H

Interpretation:

- The downfield chemical shift of the H6 proton is attributed to the deshielding effect of the two nitrogen atoms in the pyrimidine ring and the adjacent electron-withdrawing carboxamide group.
- The amide protons typically appear as two broad singlets due to restricted rotation around the C-N bond and exchange with trace amounts of water in the solvent.
- The two methyl groups are in different chemical environments and are expected to have slightly different chemical shifts.

^{13}C NMR Spectral Data and Interpretation

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C=O (amide)	165 - 170
C2 (pyrimidine ring)	160 - 165
C4 (pyrimidine ring)	158 - 163
C6 (pyrimidine ring)	150 - 155
C5 (pyrimidine ring)	120 - 125
-CH_3 (at C4)	20 - 25
-CH_3 (at C2)	18 - 23

Interpretation:

- The carbonyl carbon of the amide group is expected to be the most downfield signal.
- The carbons of the pyrimidine ring (C2, C4, C6) will also be in the downfield region due to the electronegativity of the nitrogen atoms.
- The methyl carbons will appear in the upfield region of the spectrum.

II. Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is a powerful technique for identifying the functional groups present in a molecule.[1][2] The IR spectrum of **2,4-dimethylpyrimidine-5-carboxamide** will show characteristic absorption bands for the amide and aromatic moieties.

Experimental Protocol for IR Spectroscopy

- Sample Preparation: A small amount of the solid sample is mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory.[6]
- Instrumentation: The spectrum is recorded using a Fourier-Transform Infrared (FTIR) spectrometer.

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- Data Acquisition: The spectrum is typically recorded over the range of 4000-400 cm^{-1}.[7]

IR Spectral Data and Interpretation

Vibrational Mode	Expected Frequency Range (cm^{-1})	Intensity
N-H stretch (amide)	3100 - 3400	Medium-Strong, Broad
C-H stretch (aromatic)	3000 - 3100	Medium
C-H stretch (aliphatic)	2850 - 3000	Medium
C=O stretch (amide)	1650 - 1690	Strong
C=N and C=C stretch (ring)	1450 - 1600	Medium-Strong
N-H bend (amide)	1550 - 1650	Medium

Interpretation:

- The broad N-H stretching band in the high-frequency region is characteristic of the amide group.[8]
- The strong absorption band around 1670 cm^{-1} is a clear indicator of the carbonyl (C=O) group of the amide.[8][9]
- The bands in the 1450-1600 cm^{-1} region are due to the stretching vibrations of the C=C and C=N bonds within the pyrimidine ring.[2]

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.[5]

Experimental Protocol for Mass Spectrometry

- Sample Introduction: The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC) or liquid chromatography (LC).

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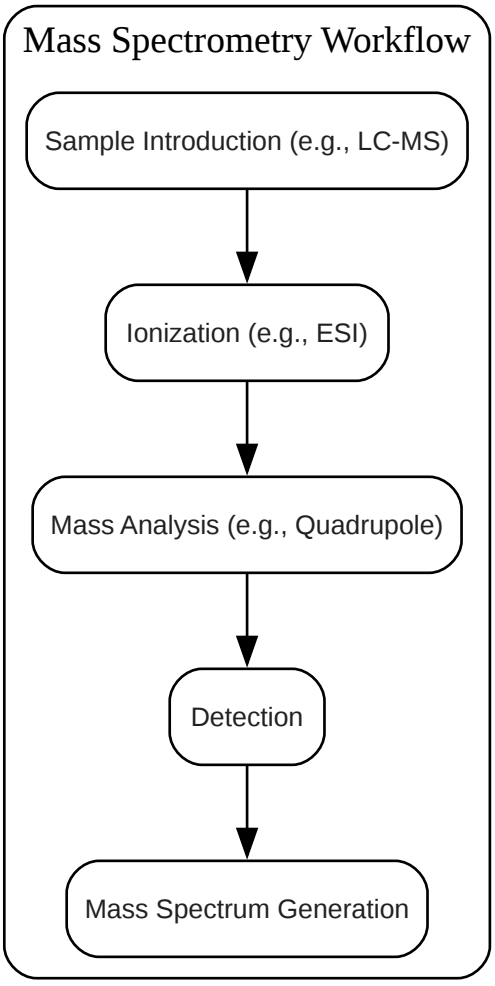
- Ionization: Electron Ionization (EI) or Electrospray Ionization (ESI) can be used. EI is a hard ionization technique that often leads to extensive fragmentation, while ESI is a soft ionization technique that typically results in a prominent molecular ion peak.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z).

Mass Spectrometry Data Acquisition Workflow



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